

"molecular structure and formula of N,N'-Ethylenebis(stearamide)"

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Compound of Interest

Compound Name: *N,N'*-Ethylenebis(stearamide)

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N,N'-Ethylenebis(stearamide): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

N,N'-Ethylenebis(stearamide) (EBS), a synthetic wax, is a multifaceted organic compound with significant applications across various industrial and research sectors. This guide provides an in-depth analysis of its molecular structure, chemical formula, and physicochemical properties. It also details a common experimental protocol for its synthesis and presents key quantitative data in a structured format for ease of reference.

Molecular Structure and Formula

N,N'-Ethylenebis(stearamide) is a bis-amide derived from the reaction of ethylenediamine with two equivalents of stearic acid.^{[1][2]} This structure imparts both polar amide functionalities and long, non-polar hydrocarbon chains, resulting in its characteristic waxy nature and surface-active properties.

- Chemical Name: N,N'-(Ethane-1,2-diyl)di(octadecanamide)^[2]
- Synonyms: Ethylene bis stearamide (EBS), N,N'-Distearoyl ethylenediamine, Acrawax C^{[1][3]}
^[4]

- Molecular Formula: $C_{38}H_{76}N_2O_2$ [3][5][6][7]
- Molecular Weight: 593.02 g/mol [3][5][8]
- CAS Number: 110-30-5 [3][7]

The molecule consists of a central ethylene diamine bridge linking two stearamide groups. Each stearamide group is composed of a C18 saturated fatty acid (stearic acid) attached to a nitrogen atom via an amide bond.

Caption: Molecular structure of **N,N'-Ethylenebis(stearamide)**.

Physicochemical Properties

EBS is a hard, brittle, and waxy white to slightly yellow solid, often supplied as a powder, bead, or granular material. [1][6][9] It is non-toxic and has no adverse effects on the human body. [9] At room temperature, it is insoluble in water and most organic solvents but becomes soluble in hot chlorinated hydrocarbons and aromatic solvents. [1][9]

Property	Value	Reference(s)
Appearance	White to off-white/slight yellow waxy solid, powder, beads	[6][9]
Melting Point	144 - 146 °C	[1][10]
Flash Point	280 - 285 °C	[1][10]
Density	0.98 - 1.0 g/cm ³ at 20-25 °C	[1][10]
Water Solubility	Insoluble	[1][3][9]
Acid Value	≤7.0 mg KOH/g	[9]
Total Amine Value	≤3.0 mg KOH/g	[9]

Experimental Protocols: Synthesis

The primary industrial synthesis of **N,N'-Ethylenebis(stearamide)** involves the direct amidation of stearic acid with ethylenediamine. [1][11] This reaction is typically carried out at

elevated temperatures to drive the dehydration and formation of the amide linkages.

Objective: To synthesize **N,N'-Ethylenebis(stearamide)** from stearic acid and ethylenediamine.

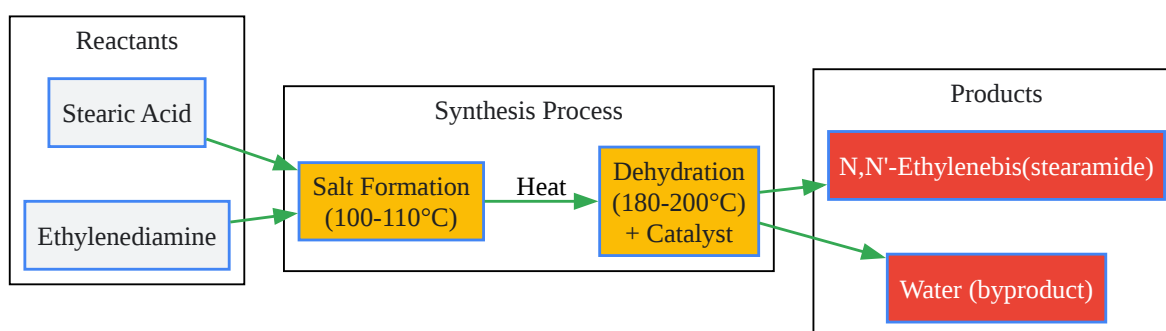
Materials:

- Stearic Acid (2 moles)
- Ethylenediamine (1 mole)
- Catalyst (e.g., a composite of p-toluenesulfonic acid and phosphoric acid-based solid acids) [\[5\]](#)
- Antioxidant (e.g., a complex of hindered phenols and phosphites) [\[5\]](#)
- Inert gas (Nitrogen)

Procedure:

- Charging the Reactor: Stearic acid and the antioxidant are added to a reaction vessel equipped with a stirrer and a nitrogen inlet. [\[5\]](#)[\[12\]](#)
- Inerting: The reactor is purged with nitrogen for several minutes while stirring to remove any residual air. [\[12\]](#)
- Melting: The mixture is slowly heated to approximately 100-110 °C until the stearic acid is completely melted. [\[5\]](#)[\[12\]](#)
- Salt Formation: Ethylenediamine is added to the molten stearic acid, and the mixture is held at this temperature for about 1.5 to 2 hours to facilitate the initial salt-forming reaction. [\[5\]](#)[\[12\]](#)
- Catalyst Addition: The composite catalyst is then introduced into the reactor. [\[5\]](#)
- Dehydration Reaction: The temperature is gradually increased to 180-200 °C. [\[5\]](#)[\[10\]](#)[\[12\]](#) This temperature is maintained for 4 to 6 hours under a continuous nitrogen purge to carry away the water produced during the dehydration reaction. [\[5\]](#)[\[10\]](#)[\[12\]](#)

- **Cooling and Discharge:** After the reaction is complete, heating is stopped. The product is allowed to cool to approximately 160 °C before being discharged from the reactor.[5][10]
- **Characterization:** The resulting **N,N'-Ethylenebis(stearamide)** product is characterized by methods such as Fourier Transform Infrared Spectroscopy (FTIR), melting point determination, and measurement of the total acid number to confirm purity and completeness of the reaction.[11]



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Caption: Synthesis workflow for **N,N'-Ethylenebis(stearamide)**.

Applications in Research and Development

The unique properties of EBS make it a valuable additive in numerous fields:

- **Polymer Processing:** It is widely used as an internal and external lubricant, a release agent, and a dispersing agent for pigments and fillers in a variety of plastics, including PVC, ABS, and polyolefins.[1][9]
- **Drug Formulation:** In drug delivery, EBS can be incorporated into formulations to control the release rate of active pharmaceutical ingredients.[3] Its amphiphilic nature makes it suitable for stabilizing nanoparticle and liposome structures.[3]
- **Coatings and Inks:** It functions as an anti-blocking, slip, and water-repellent agent.[6] In powder coatings, it acts as a degassing agent.[1]

- Material Science: EBS is used to improve the dispersion of nanotubes and other fillers within polymer matrices, enhancing the mechanical properties of the resulting composites.[1]

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